

AM6545 in Weight Management: A Preclinical Cross-Study Comparison

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Compound of Interest

Compound Name: AM6545

Cat. No.: B15599534

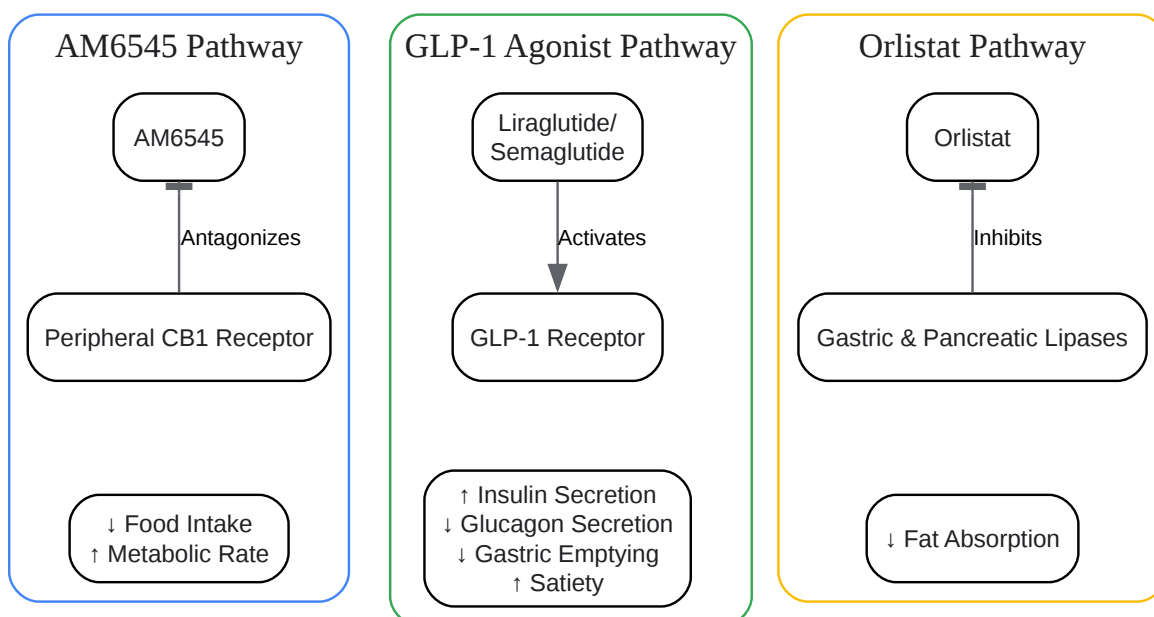
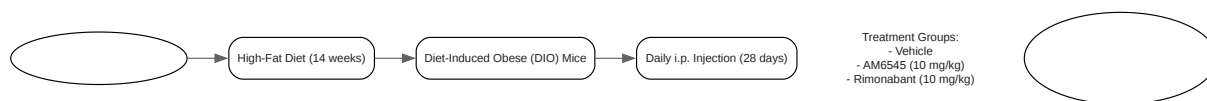
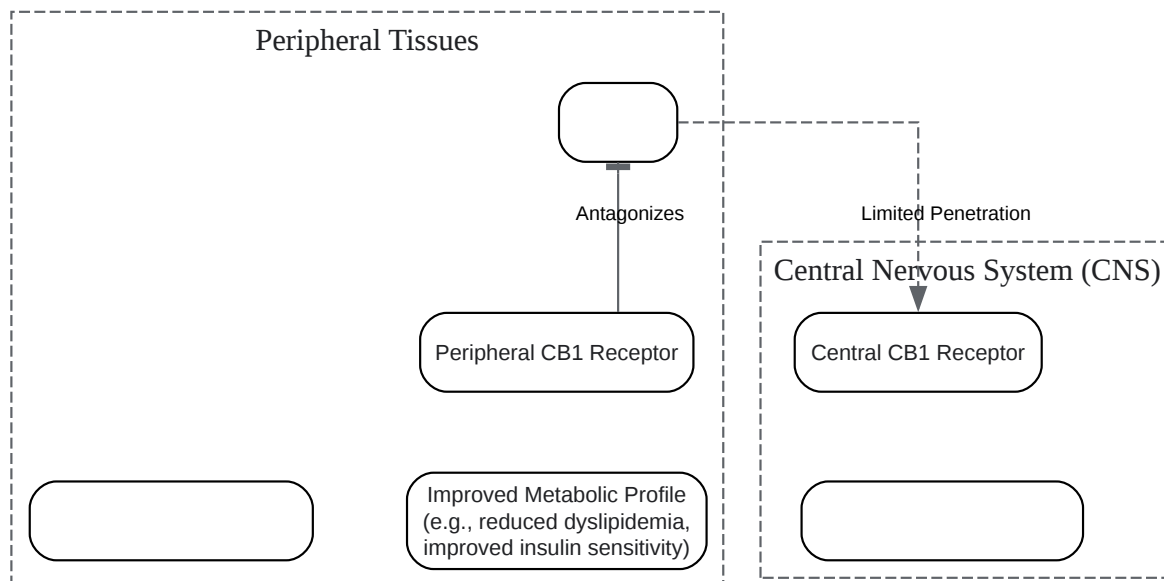
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An objective analysis of the peripherally restricted cannabinoid-1 receptor antagonist **AM6545** in preclinical models of obesity, compared with other weight management agents.

This guide provides a comprehensive comparison of the preclinical efficacy of **AM6545** in weight management with other notable anti-obesity compounds. The data presented is intended for researchers, scientists, and professionals in drug development to facilitate an objective evaluation of **AM6545**'s potential.

Mechanism of Action: A Differentiated Approach

AM6545 is a peripherally restricted, neutral antagonist of the cannabinoid-1 (CB1) receptor.^[1]
^[2] This targeted mode of action is designed to mitigate the central nervous system (CNS) side effects, such as anxiety and depression, that led to the withdrawal of the first-generation CB1 receptor antagonist, rimonabant. By selectively blocking CB1 receptors in peripheral tissues like the liver, adipose tissue, and the gastrointestinal tract, **AM6545** aims to reduce food intake and improve metabolic parameters without adversely affecting the CNS.^[1]



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References

- [1. mdpi.com \[mdpi.com\]](#)
- [2. Characterization of the 5-HT_{2C} receptor agonist lorcaserin on efficacy and safety measures in a rat model of diet-induced obesity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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